

# Safeguarding Your Research: A Comprehensive Guide to Handling DL-Aspartic acid-13C

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## Compound of Interest

Compound Name: *DL-Aspartic acid-13C*

Cat. No.: *B160285*

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **DL-Aspartic acid-13C**.

This guide provides detailed procedural information to ensure the safe handling and disposal of **DL-Aspartic acid-13C** in a laboratory setting. Adherence to these protocols is crucial for minimizing risks and ensuring a safe research environment.

## Personal Protective Equipment (PPE)

When handling **DL-Aspartic acid-13C**, a thorough hazard assessment should be conducted to ensure the appropriate level of personal protection.[\[1\]](#)[\[2\]](#) The minimum required PPE includes:

- Eye and Face Protection: Chemical safety goggles are mandatory to protect against potential splashes.[\[2\]](#)[\[3\]](#)[\[4\]](#) In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[4\]](#)
- Skin and Body Protection: A lab coat is essential to protect clothing and skin from potential contamination.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Hand Protection: Disposable nitrile gloves are the minimum requirement for hand protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is important to note that gloves should be inspected before use and changed immediately if contaminated.

- Footwear: Closed-toe shoes must be worn at all times in the laboratory to protect against spills and falling objects.[2][3]

## Quantitative Data Summary

The following table summarizes key physical and chemical properties of DL-Aspartic acid, which are expected to be nearly identical for its <sup>13</sup>C labeled counterpart.

Property	Value
Molecular Weight	133.1 g/mol [6][7]
Melting Point	270°C (518°F)[6]
Specific Gravity	1.66 (Water = 1)[6][7]
Solubility	Very slightly soluble in cold water[6]
pH (1% solution/water)	4 (Acidic)[6]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **DL-Aspartic acid-<sup>13</sup>C** from receipt to use in experiments.

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Preparation for Use:
  - Before handling, ensure all required PPE is correctly worn.
  - Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust particles.
- Weighing and Aliquoting:

- When weighing the solid compound, use a spatula and handle it carefully to minimize dust generation.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Experimental Use:
  - Follow all laboratory-specific standard operating procedures for the experiment being conducted.
  - Avoid contact with skin and eyes.[\[7\]](#)
- Post-Experiment:
  - Decontaminate all work surfaces and equipment used.
  - Properly label and store any remaining material.

## Disposal Plan

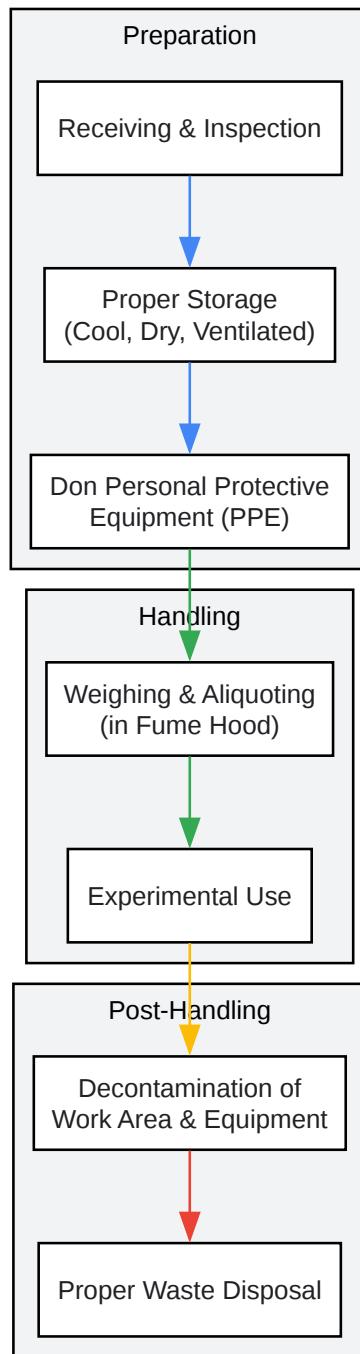
As **DL-Aspartic acid-13C** is a stable isotope-labeled compound, it is not radioactive and does not require special disposal procedures associated with radioactive materials.[\[8\]](#)[\[9\]](#) The waste should be handled according to local and institutional regulations for non-hazardous chemical waste.[\[8\]](#)

- Solid Waste:
  - Collect any spilled solid material using appropriate tools to avoid dust generation and place it in a designated, labeled waste container.[\[6\]](#)[\[10\]](#)
  - Contaminated materials such as gloves and weighing paper should also be placed in this container.
- Liquid Waste:
  - Aqueous solutions can typically be neutralized and disposed of down the drain with copious amounts of water, in accordance with local regulations.

- Solutions containing organic solvents should be collected in a labeled solvent waste container for proper disposal by the institution's environmental health and safety department.
- Empty Containers:
  - Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as chemical waste.
  - Once cleaned, the container can be disposed of as regular laboratory glassware.

## Workflow for Handling DL-Aspartic acid-13C

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Caption: This diagram outlines the key steps for the safe handling of **DL-Aspartic acid-13C**.

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## References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 2. EHSO Manual 2025-2026 - Personal Protective Equipment [labman.ouhsc.edu]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 4. westlab.com.au [westlab.com.au]
- 5. uah.edu [uah.edu]
- 6. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 7. fishersci.com [fishersci.com]
- 8. moravek.com [moravek.com]
- 9. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 10. uprm.edu [uprm.edu]
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